

Application Note: High-Purity Isolation of Undecyl Cyclohexanecarboxylate via Vacuum Distillation

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Compound of Interest

Compound Name: *Undecyl cyclohexanecarboxylate*

CAS No.: 94107-44-5

Cat. No.: B12652294

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Abstract

This protocol details the purification of **undecyl cyclohexanecarboxylate** (CAS: 94107-44-5), a high-molecular-weight ester used in specialized lubricant formulations and pharmaceutical intermediates. Due to its high boiling point (>300°C at atmospheric pressure) and potential for thermal degradation, standard atmospheric distillation is unsuitable. This guide provides a validated methodology for high-vacuum short-path distillation, emphasizing pre-distillation neutralization to prevent acid-catalyzed reversion and specific vacuum-temperature parameters to isolate the target ester with >98% purity.

Introduction & Physicochemical Context

Undecyl cyclohexanecarboxylate is formed via the esterification of cyclohexanecarboxylic acid and 1-undecanol. The purification challenge lies in the separation of the target ester (MW: 282.46 g/mol) from unreacted 1-undecanol (MW: 172.31 g/mol) and residual starting acid.

While the boiling point of the alcohol is moderately high (243°C at 760 mmHg), the ester boils significantly higher. Prolonged exposure to temperatures above 200°C can lead to discoloration and thermal cracking. Therefore, reducing the operating pressure to <1.0 mmHg is critical to lower the boiling point into a safe processing window (140–170°C).

Table 1: Physicochemical Properties of Key Components

Component	MW (g/mol)	Boiling Point (760 mmHg)	Boiling Point (est. @ 1 mmHg)	Density (g/mL)	Role
Undecyl Cyclohexane carboxylate	282.46	~325°C (est.)	155–165°C	0.89 (est.)	Product
1-Undecanol	172.31	243°C	75–85°C	0.83	Impurity (Light)
Cyclohexane carboxylic Acid	128.17	233°C	60–70°C	1.03	Impurity (Acidic)
Sulfuric Acid / p-TSA	~98 / 172	337°C / >140°C	N/A	1.84	Catalyst (Trace)

Note: Boiling points at reduced pressure are estimated using the Clausius-Clapeyron relation and standard nomographs for non-polar esters.

Pre-Distillation Processing (Crude Workup)

Critical Step: Direct distillation of the crude reaction mixture without neutralization is a common failure mode. Residual acidic catalyst (e.g., H₂SO₄, p-TSA) will catalyze the reverse reaction (hydrolysis) or dehydration of the alcohol at distillation temperatures, contaminating the distillate.

Protocol:

- Quench: Cool the reaction mixture to room temperature.

- Wash 1 (Neutralization): Transfer crude to a separatory funnel. Wash with saturated NaHCO_3 solution (2 x vol of crude). Shake cautiously (venting CO_2) until the aqueous layer pH is ~8-9.
 - Mechanism:[1][2] Converts residual carboxylic acid and mineral acid catalyst into water-soluble salts ($\text{R-COO}^-\text{Na}^+$).
- Wash 2 (Brine): Wash the organic layer with saturated NaCl solution to break emulsions and remove trapped water.
- Drying: Dry the organic phase over anhydrous MgSO_4 for 30 minutes. Filter off the solids.[3]
- Solvent Removal: Strip low-boiling solvents (e.g., Toluene, DCM) using a Rotary Evaporator at 40–50°C / 20 mmHg.

Vacuum Distillation Protocol

Equipment Setup

For this molecular weight range, a Short Path Distillation Head is superior to a Vigreux column. The short path minimizes the distance molecules must travel, reducing pressure drop and thermal residence time.[4]

- Flask: Round-bottom flask (max 60% full).
- Head: Short-path distillation head with integrated condenser.
- Receiver: Multi-position "cow" receiver or fraction collector.
- Vacuum: High-vacuum pump (Rotary Vane or Hybrid) capable of <0.1 mmHg.
- Traps: Cold trap (Liquid N_2 or Dry Ice/Isopropanol) to protect the pump from volatiles.
- Heating: Oil bath with magnetic stirring (Hot plates alone cause hot spots/bumping).

Distillation Procedure

Step 1: System Degassing

- Assemble the apparatus and grease all joints with high-temperature vacuum grease (e.g., Dow Corning High Vacuum).
- Start stirring (medium speed). Stirring is vital to prevent bumping under vacuum.
- Apply vacuum gradually. The crude may foam as residual solvent/moisture boils off.
- Hold at room temperature under full vacuum (<1 mmHg) for 10–15 minutes until bubbling subsides.

Step 2: Fore-run Collection (Impurity Removal)

- Begin heating the oil bath. Ramp temperature to 100–110°C.
- Observe the thermometer. The "Fore-run" containing unreacted 1-undecanol will distill first.
 - Expected Vapor Temp: 75–90°C (at ~1 mmHg).
- Collect this fraction until the head temperature drops or stabilizes, indicating the alcohol is depleted.
- Action: Switch the receiver to an intermediate waste flask.

Step 3: Product Fraction Collection

- Increase oil bath temperature to 170–190°C.
- The head temperature will rise sharply as the ester begins to distill.
 - Target Vapor Temp: 150–165°C (at ~0.5–1.0 mmHg).
- Action: Switch receiver to a clean, pre-weighed flask.
- Collect the clear, colorless oil.^[5] Monitor the vacuum gauge; a drop in vacuum (pressure rise) often indicates decomposition—lower heat immediately if this occurs.
- Stop distillation when ~5-10% volume remains in the pot to prevent "baking" the residue (polymers/tars) onto the glass.

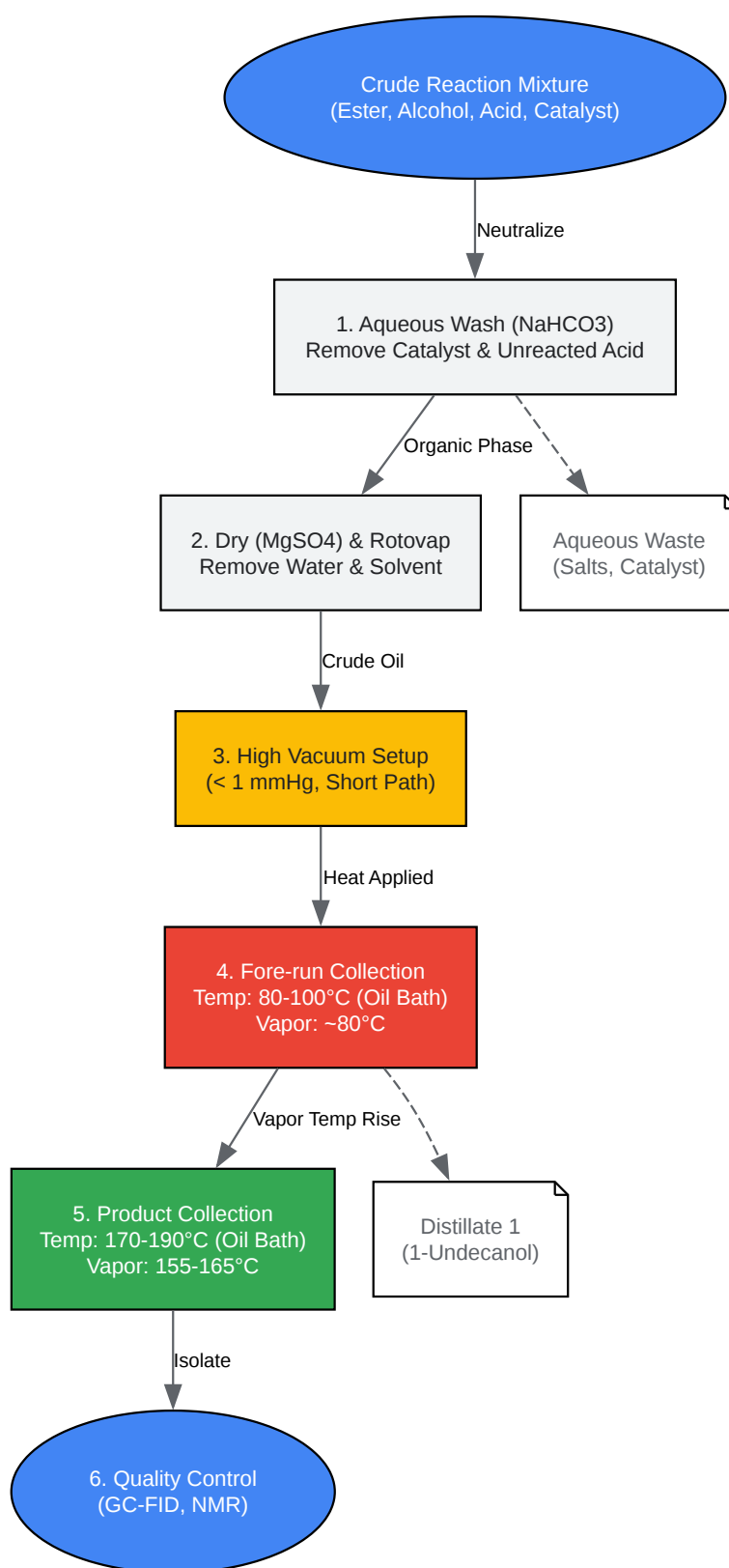
Step 4: Shutdown

- Turn off heat and lower the oil bath.
- Allow the system to cool to $<80^{\circ}\text{C}$ under vacuum.
- Bleed nitrogen or air slowly into the system to restore atmospheric pressure.

Visualizing the Workflow

Diagram 1: Purification Logic Flow

This diagram illustrates the critical decision points and separation logic.



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Caption: Logical workflow for the isolation of **undecyl cyclohexanecarboxylate**, highlighting impurity removal stages.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Bumping / Foaming	Residual solvent or water in crude.	Stop heat. Re-dry crude on Rotovap for 1 hr. Use a larger stir bar or capillary air bleed.
Low Yield	Vacuum leaks or insufficient bath temp.	Check all joints. Insulate the distillation head with aluminum foil to prevent premature condensation.
Discolored Product	Oxidation or thermal decomposition.	Ensure system is leak-free (O ₂ ingress). Lower bath temp and improve vacuum (<0.1 mmHg).
Cloudy Distillate	Azeotropic water carryover.	The crude was not dried sufficiently. Re-dissolve in DCM, dry with MgSO ₄ , and restart.

Quality Control (QC)

Post-distillation, the purity should be verified using Gas Chromatography (GC).

- Technique: GC-FID or GC-MS.
- Column: DB-5ms or equivalent non-polar column (30m x 0.25mm).
- Method:
 - Injector: 280°C.
 - Oven: 100°C (hold 1 min) -> 20°C/min -> 300°C (hold 5 min).
- Acceptance Criteria:

- 1-Undecanol: < 0.5% area.
- Cyclohexanecarboxylic acid: Not detectable (should be removed by wash).
- Target Ester: > 98.0% area.

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